

Personal protective equipment for handling 1-Chloro-3-fluoroisopropanol

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Compound of Interest

Compound Name: 1-Chloro-3-fluoroisopropanol

Cat. No.: B128799

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Essential Safety and Handling Guide for 1-Chloro-3-fluoroisopropanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Chloro-3-fluoroisopropanol** (CAS No. 453-11-2) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize risks.

Hazard Summary

1-Chloro-3-fluoroisopropanol is a flammable liquid and vapor that is harmful if swallowed, inhaled, or in contact with skin.[\[1\]](#)[\[2\]](#)[\[3\]](#) It can cause skin and serious eye irritation.[\[4\]](#)

Appropriate personal protective equipment (PPE) and handling procedures are critical to ensure personnel safety.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Chloro-3-fluoroisopropanol** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C3H6ClFO
Molecular Weight	112.53 g/mol [4]
Boiling Point	158.1°C at 760 mmHg [5] [6]
Flash Point	49.4°C [5]
Density	1.3 g/cm³ [5]

Personal Protective Equipment (PPE)

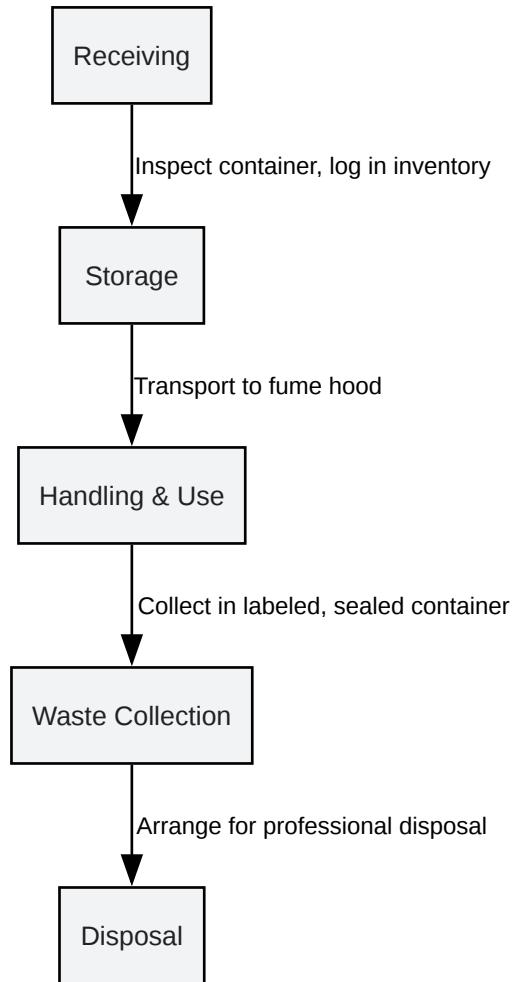
Strict adherence to the recommended personal protective equipment is mandatory when handling **1-Chloro-3-fluoroisopropanol**.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may also be necessary. [1]
Skin Protection	Wear fire/flame resistant and impervious clothing. Chemical-resistant gloves (e.g., nitrile rubber) should be worn. [1] [5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. [1] Work should be conducted in a chemical fume hood. [5]
Foot Protection	Safety shoes are recommended. [7]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the key stages for the safe handling of **1-Chloro-3-fluoroisopropanol** from receipt to disposal.

Operational Workflow for Handling 1-Chloro-3-fluoroisopropanol

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Caption: Operational Workflow for **1-Chloro-3-fluoroisopropanol**.

Experimental Protocol for Handling:

- **Receiving:** Upon receipt, inspect the container for any damage or leaks. Log the chemical into the laboratory's inventory system.
- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [3] Keep the container tightly closed.[3] Store in a locked cabinet or a restricted area.[2]

- Handling and Use: All handling of **1-Chloro-3-fluoroisopropanol** must be conducted in a certified chemical fume hood.[5] Ensure adequate ventilation.[1][2] Wear the appropriate PPE as detailed in the table above. Use non-sparking tools and take precautionary measures against static discharge.[3]
- Waste Collection: Collect all waste materials, including contaminated consumables, in a clearly labeled and sealed waste container.
- Disposal: Dispose of the chemical waste through an approved waste disposal plant.[3] Do not allow the chemical to enter drains.[1]

Emergency Procedures

Immediate and appropriate responses to emergencies are crucial.

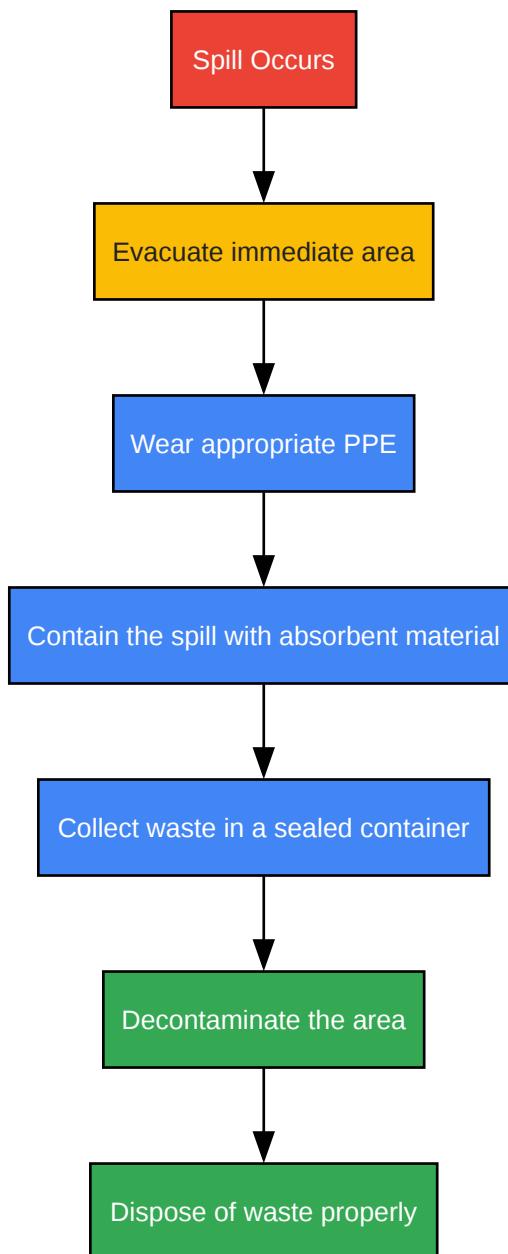
First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Consult a doctor. [1][2][3]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][2]

Spill Response Plan:

The following decision tree outlines the steps to be taken in the event of a spill.

Spill Response Decision Tree for 1-Chloro-3-fluoroisopropanol

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Caption: Spill Response for **1-Chloro-3-fluoroisopropanol**.

Experimental Protocol for Spill Cleanup:

- Evacuate: Immediately evacuate all personnel from the affected area.[2]
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Before re-entering the area, don the appropriate PPE, including respiratory protection.
- Containment: Remove all sources of ignition.[1][2] Use non-sparking tools.[3] Contain the spill using inert absorbent materials (e.g., sand, earth, vermiculite).
- Collection: Carefully collect the absorbed material and place it into a suitable, sealed, and labeled container for disposal.[1]
- Decontamination: Clean the spill area thoroughly with a suitable decontamination solution.
- Disposal: Dispose of the contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[8]

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